

Preparing GR 64349 Stock Solutions for Cell Culture: Application Notes and Protocols

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Compound of Interest

Compound Name: GR 64349

Cat. No.: B11932321

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Abstract

This document provides detailed application notes and protocols for the preparation of **GR 64349** stock solutions for use in cell culture experiments. **GR 64349** is a potent and highly selective tachykinin NK₂ receptor agonist, making it a valuable tool for research in neuroscience, immunology, and other related fields.^[1] Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. This guide outlines the necessary materials, step-by-step procedures for reconstitution and sterilization, and recommendations for storage to ensure the stability and activity of the compound.

Introduction to GR 64349

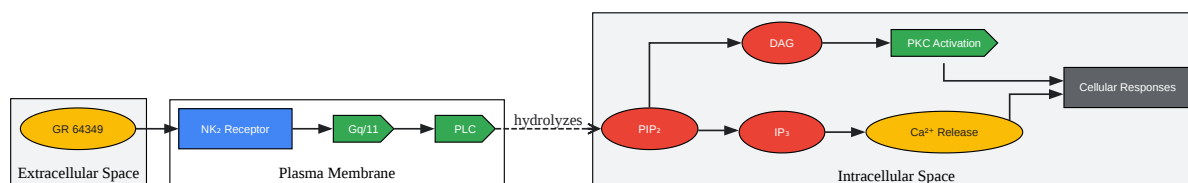
GR 64349 is a synthetic peptide analogue of Neurokinin A (NKA) that acts as a potent and selective agonist for the tachykinin NK₂ receptor.^[1] It exhibits significantly higher selectivity for the NK₂ receptor over NK₁ and NK₃ receptors, making it an excellent tool for studying the specific physiological roles of the NK₂ receptor.^[1] The tachykinin system, including the NK₂ receptor, is involved in a variety of physiological processes such as smooth muscle contraction, inflammation, and nociception.

Chemical Properties of GR 64349

Property	Value	Reference
Molecular Weight	921.12 g/mol	[1][2]
Formula	C ₄₂ H ₆₈ N ₁₀ O ₁₁ S	[1]
Purity	≥95%	[1]
CAS Number	137593-52-3	[1]
Solubility	Soluble to 1 mg/mL in water	[1][2]
Appearance	White to off-white solid	[3]

Mechanism of Action and Signaling Pathway

GR 64349 selectively binds to and activates the tachykinin NK₂ receptor, a member of the G protein-coupled receptor (GPCR) superfamily. Upon activation, the NK₂ receptor couples to Gq/11 proteins, which in turn activates phospholipase C (PLC). PLC catalyzes the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium (Ca²⁺) from the endoplasmic reticulum, while DAG activates protein kinase C (PKC). This signaling cascade leads to various cellular responses, including smooth muscle contraction and neuronal excitation.[4][5] Studies have also shown that NK₂ receptor activation can lead to increases in cyclic AMP (cAMP) synthesis.[4]



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Caption: GR 64349 Signaling Pathway.

Experimental Protocols

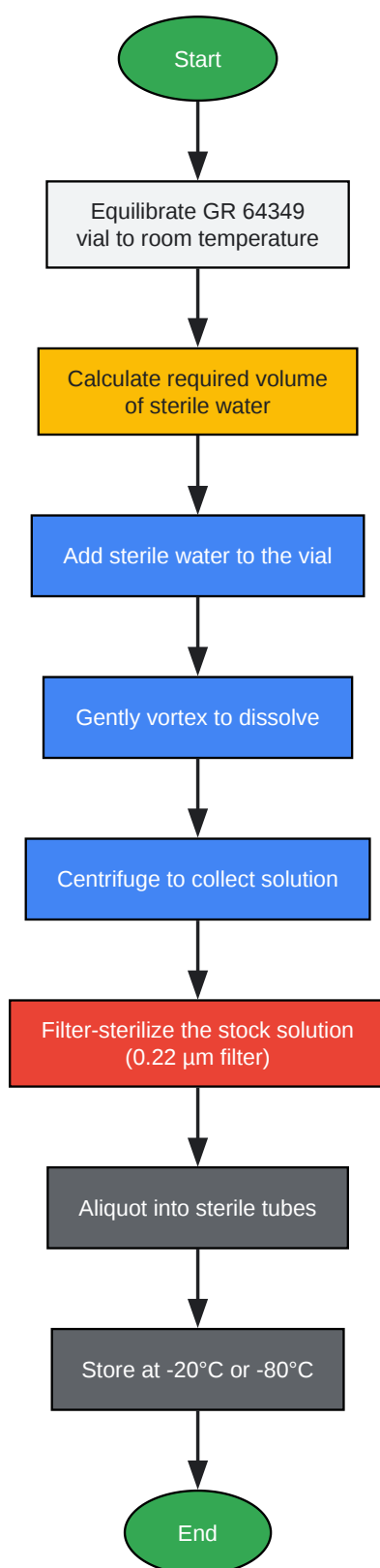
Materials

- **GR 64349** (lyophilized powder)
- Sterile, nuclease-free water (for cell culture)
- Sterile conical tubes (1.5 mL, 15 mL, 50 mL)
- Sterile pipette tips
- Vortex mixer
- Benchtop centrifuge
- Sterile syringe filters (0.22 µm pore size)
- Sterile syringes
- 70% ethanol for disinfection

Preparation of a 1 mM Primary Stock Solution

This protocol describes the preparation of a 1 mM stock solution of **GR 64349**. It is recommended to prepare a high-concentration primary stock, which can then be diluted to the desired working concentration.

Workflow for Preparing **GR 64349** Stock Solution



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Caption: Experimental Workflow.

Step-by-Step Procedure:

- **Equilibrate the Vial:** Before opening, allow the vial of lyophilized **GR 64349** to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming inside the vial.
- **Calculate the Required Solvent Volume:** To prepare a 1 mM stock solution, use the following formula:

$$\text{Volume (L)} = (\text{Mass of GR 64349 (g)}) / (\text{Molecular Weight (g/mol)} \times \text{Desired Concentration (mol/L)})$$

For example, to prepare a 1 mM solution from 1 mg of **GR 64349**: $\text{Volume (L)} = (0.001 \text{ g}) / (921.12 \text{ g/mol} \times 0.001 \text{ mol/L}) = 0.0010856 \text{ L} = 1.0856 \text{ mL}$

Therefore, you would add 1.0856 mL of sterile, nuclease-free water to 1 mg of **GR 64349** to get a 1 mM stock solution.

- **Reconstitution:** a. Briefly centrifuge the vial of lyophilized **GR 64349** to ensure the powder is at the bottom. b. Aseptically add the calculated volume of sterile, nuclease-free water to the vial. c. Gently vortex the vial until the peptide is completely dissolved. Avoid vigorous shaking to prevent peptide degradation.
- **Sterilization:** a. Draw the reconstituted **GR 64349** solution into a sterile syringe. b. Attach a sterile 0.22 µm syringe filter to the syringe. c. Filter the solution into a sterile conical tube. This step is crucial for removing any potential microbial contamination, as peptide solutions should not be autoclaved.[\[6\]](#)
- **Aliquoting and Storage:** a. Aliquot the sterile stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles, which can degrade the peptide. b. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[5\]](#)[\[7\]](#)

Preparation of Working Solutions

To prepare a working solution, thaw an aliquot of the 1 mM primary stock solution on ice. Dilute the stock solution to the desired final concentration using sterile cell culture medium. For

example, to prepare 1 mL of a 10 μ M working solution, add 10 μ L of the 1 mM stock solution to 990 μ L of cell culture medium.

Quantitative Data Summary

The following table summarizes the biological activity of **GR 64349** from various studies.

Parameter	Value	Species/Cell Line	Assay	Reference
EC ₅₀	3.7 nM	Rat colon	Contraction	[1]
pEC ₅₀ (IP-1 accumulation)	9.10 \pm 0.16	CHO cells expressing human NK ₂ receptors	IP-1 accumulation	[4][8]
pEC ₅₀ (Calcium response)	9.27 \pm 0.26	CHO cells expressing human NK ₂ receptors	Calcium mobilization	[4][8]
pEC ₅₀ (cAMP synthesis)	10.66 \pm 0.27	CHO cells expressing human NK ₂ receptors	cAMP accumulation	[4][8]
EC ₅₀ (Detrusor muscle contraction)	74 nM	Human detrusor muscle strips	Contraction	[9]
EC ₅₀ (Urethral smooth muscle contraction)	150 nM	Human urethral smooth muscle	Contraction	[9]

Conclusion

The protocols outlined in this document provide a comprehensive guide for the preparation of **GR 64349** stock solutions for cell culture applications. Adherence to these procedures will help ensure the integrity and biological activity of the compound, leading to reliable and reproducible

experimental outcomes. For batch-specific information, always refer to the Certificate of Analysis provided by the supplier.

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